

# Application Notes and Protocols: Preparation of TMX-4116 Stock Solution in DMSO

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## Compound of Interest

Compound Name: TMX-4116

Cat. No.: B10830143

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **TMX-4116**, a casein kinase 1 $\alpha$  (CK1 $\alpha$ ) degrader, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accurate and consistent preparation of **TMX-4116** for in vitro and in vivo research applications.

## Physicochemical Properties of TMX-4116

A summary of the key quantitative data for **TMX-4116** is presented in the table below for easy reference. This information is critical for accurate calculations and solution preparation.

Property	Value	Reference
Molecular Weight	389.43 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	2766385-56-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C17H19N5O4S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Off-white to gray solid powder	<a href="#">[6]</a> <a href="#">[7]</a>
Solubility in DMSO	100 mg/mL (256.79 mM)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocol: Preparation of a 10 mM TMX-4116 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **TMX-4116** in DMSO. This concentration is a common starting point for serial dilutions in various cellular and biochemical assays.

### Materials:

- **TMX-4116** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heat block (optional, for warming)
- Ultrasonic bath (optional)

### Procedure:

- Determine the required mass of **TMX-4116**:
  - Use the following formula to calculate the mass of **TMX-4116** needed to prepare the desired volume of a 10 mM stock solution:
    - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 389.43 \text{ (g/mol)} / 1000$
  - For example, to prepare 1 mL of a 10 mM stock solution, the calculation would be:
    - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 389.43 / 1000 = 3.8943 \text{ mg}$

- Weighing **TMX-4116**:
  - Tare a clean, dry microcentrifuge tube or amber vial on a calibrated analytical balance.
  - Carefully weigh out the calculated mass of **TMX-4116** powder and record the exact weight.
- Adding DMSO:
  - Using a calibrated micropipette, add the appropriate volume of DMSO to the tube or vial containing the **TMX-4116** powder.
  - For example, if you weighed exactly 3.8943 mg of **TMX-4116**, add 1 mL of DMSO.
- Dissolution:
  - Tightly cap the tube or vial.
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure all the powder has dissolved and the solution is clear.
  - Some sources suggest that warming the solution to 37°C or up to 60°C and using an ultrasonic bath can aid in dissolving the compound to achieve higher concentrations.<sup>[7][8]</sup> If the compound does not readily dissolve, these methods can be employed.
- Storage:
  - Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[6][7]</sup>

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **TMX-4116** stock solution.

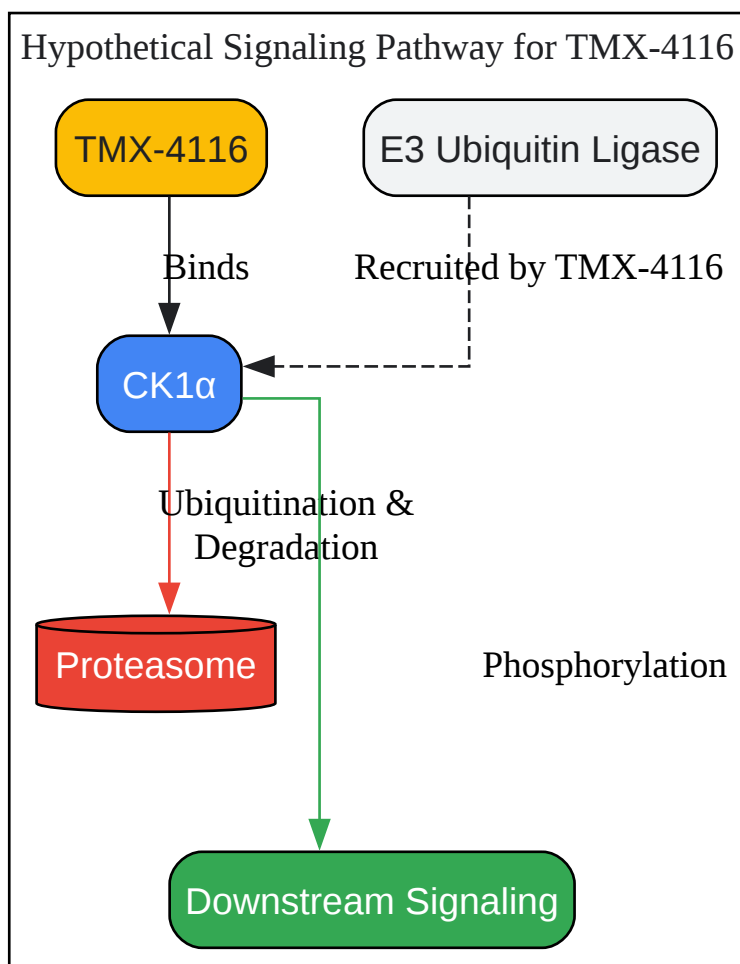


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Caption: Workflow for **TMX-4116** stock solution preparation.

## TMX-4116 in a Hypothetical Signaling Pathway

**TMX-4116** is known to be a degrader of casein kinase 1 $\alpha$  (CK1 $\alpha$ ).<sup>[1][9]</sup> The following diagram illustrates a simplified, hypothetical signaling pathway where **TMX-4116** could exert its effects by promoting the degradation of CK1 $\alpha$ .



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Caption: Hypothetical **TMX-4116**-mediated degradation of CK1α.

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## References

- 1. TMX-4116 - TargetMol Chemicals Inc [bioscience.co.uk]
- 2. file.medchemexpress.com [file.medchemexpress.com]

- 3. TMX-4116 | CK1 $\alpha$  PROTAC | Probechem Biochemicals [probechem.com]
- 4. TMX-4116 | CymitQuimica [cymitquimica.com]
- 5. medkoo.com [medkoo.com]
- 6. TMX-4116 | Casein Kinase | 2766385-56-0 | Invivochem [invivochem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. file.glpbio.com [file.glpbio.com]
- 9. glpbio.com [glpbio.com]
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